

Application Note: Visible-Light Photoredox Catalysis in Bicyclobutane Transformations

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Compound of Interest

Compound Name: *Bicyclo[1.1.0]butane-1-carboxylic acid*

CAS No.: 30493-99-3

Cat. No.: B1628959

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Introduction & Strategic Rationale

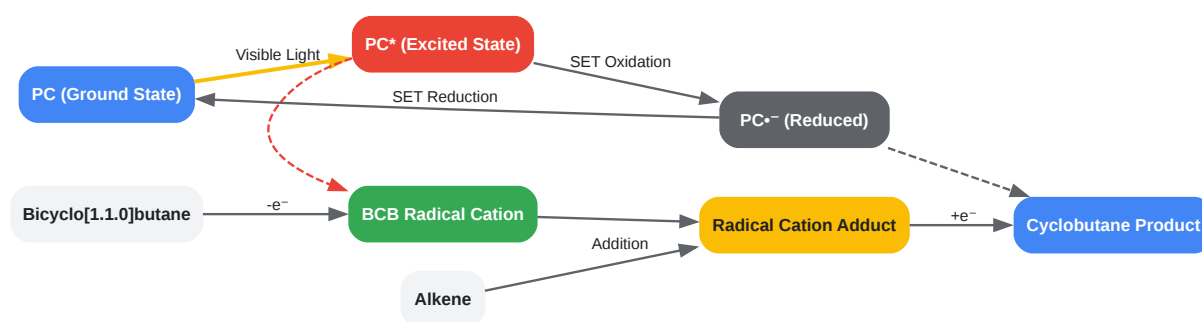
Bicyclo[1.1.0]butanes (BCBs) are highly strained (~65 kcal/mol) carbocyclic scaffolds that have garnered immense interest in modern drug discovery. They serve as critical precursors to Fsp^3 -rich cyclobutanes and bicyclo[2.1.1]hexanes (BCHs), which act as conformationally rigid bioisosteres for planar aryl rings, improving metabolic stability and aqueous solubility[1].

Historically, functionalizing the central C1–C3 σ -bond of BCBs required harsh thermal conditions, strong Lewis acids, or highly reactive organometallic reagents, severely limiting functional group tolerance. The advent of visible-light photoredox catalysis has revolutionized this space. By harnessing single-electron transfer (SET) or energy transfer pathways under mild, ambient conditions, photoredox catalysis provides a highly selective, regiodivergent platform to unlock the strain-release energy of BCBs[2][3].

Mechanistic Pathways: Oxidative vs. Radical Addition

The functionalization of BCBs via photoredox catalysis generally proceeds through two distinct mechanistic paradigms, dictated by the redox potential of the chosen photocatalyst:

- **Oxidative Activation (Radical Cation Pathway):** Highly oxidizing photocatalysts (e.g., acridinium salts) abstract an electron from the electron-rich central C–C bond of the BCB, generating a transient, highly electrophilic radical cation. This intermediate can be intercepted by unactivated alkenes in a formal $[2\pi+2\sigma]$ cycloaddition[3].
- **Radical Addition (Strain-Release Pathway):** Less oxidizing photocatalysts (e.g., Ru/Ir complexes) are used to generate carbon-centered radicals (via decarboxylation or desulfonylation) that undergo a Giese-type nucleophilic addition to the bridgehead carbon of electron-deficient BCBs, yielding 1,3-disubstituted cyclobutanes[4].



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Photoredox-catalyzed oxidative activation cycle of bicyclo[1.1.0]butanes.

Quantitative Assessment of Photocatalysts

The causality of reaction success lies in matching the redox potential of the photocatalyst with the activation barrier of the BCB. BCB oxidation typically requires high potentials ($> +1.5$ V vs. SCE). Therefore, standard ruthenium catalysts fail to initiate the oxidative pathway and are instead reserved for radical addition strategies[2].

Photocatalyst System	Relevant Redox Potential (V vs. SCE)	Primary Activation Mode	Compatible Substrates	Typical Yields
Mes-Acr ⁺ ClO ₄ ⁻	V	Oxidative (SET)	Unactivated alkenes, styrenes	75–95%
4CzIPN	V	Energy Transfer / SET	Aryl ketones, styrenes	70–80%
Ru(bpy) ₃ ²⁺	V	Radical Addition	-amino/oxy carboxylic acids	45–60%

Standardized Experimental Protocols

Protocol A: Photocatalytic Oxidative[2π+2σ] Cycloaddition

This protocol details the synthesis of bicyclo[2.1.1]hexanes via the oxidative generation of a BCB radical cation[3].

Self-Validating System Design: To ensure trustworthiness, this protocol incorporates a control validation step. If the reaction yields epoxyketone byproducts instead of the desired cycloadduct, it is a definitive indicator of oxygen contamination (O₂ acts as a triplet quencher and radical scavenger)[2].

Materials:

- Bicyclo[1.1.0]butane substrate (0.1 mmol, 1.0 equiv)
- Alkene coupling partner (0.5 mmol, 5.0 equiv)
- 9-Mesityl-10-methylacridinium perchlorate (Mes-Acr⁺ ClO₄⁻) (2–5 mol%)
- Anhydrous Acetonitrile (MeCN) (1.0 mL, 0.1 M)

- Internal Standard: Dibromomethane (CH_2Br_2) (10 μL)

Step-by-Step Methodology:

- Preparation: In an argon-filled glovebox, add the BCB substrate, alkene, and Mes-Acr⁺ photocatalyst to an oven-dried 10 mL Schlenk tube equipped with a magnetic stir bar.
- Solvent Addition: Add 1.0 mL of anhydrous MeCN. Causality: A highly polar aprotic solvent is mandatory to stabilize the transient radical cation intermediate and facilitate efficient single-electron transfer.
- Degassing (Critical Step): Seal the tube with a rubber septum and remove from the glovebox. Perform three consecutive freeze-pump-thaw cycles, or sparge the solution with ultra-pure Argon for 15 minutes.
- Irradiation: Place the Schlenk tube approximately 5 cm away from a 456 nm Blue LED light source (e.g., Kessil PR160L).
- Thermal Regulation: Activate a high-powered cooling fan directed at the reaction vessel. Causality: High-intensity LEDs generate significant localized heat. Allowing the reaction to exceed 30°C will trigger thermal background ring-opening and non-selective polymerization of the BCB.
- Monitoring & Workup: Stir the mixture under irradiation for 16–24 hours. Quench the reaction by turning off the light and exposing the mixture to air. Add CH_2Br_2 as an internal standard, take a small aliquot for ^1H NMR yield determination, and concentrate the remainder in vacuo for purification via flash column chromatography.

Protocol B: Strain-Release Decarboxylative Radical Addition

This protocol utilizes a Giese-type addition of $\text{C}(\text{sp}^3)$ -centered radicals to electron-deficient BCBs, providing a concise route to 1,3-disubstituted cyclobutanes[4].

Materials:

- Phenyl sulfonyl bicyclo[1.1.0]butane (0.1 mmol, 1.0 equiv)

- -amino or
-oxy carboxylic acid (0.15 mmol, 1.5 equiv)
- Ir[dF(CF₃)ppy]₂(dtbbpy)PF₆ (1 mol%)
- Cesium Carbonate (Cs₂CO₃) (0.15 mmol, 1.5 equiv)
- Anhydrous Dimethylformamide (DMF) (1.0 mL)

Step-by-Step Methodology:

- **Assembly:** To a 10 mL crimp-top vial, add the carboxylic acid, Ir-photocatalyst, and Cs₂CO₃.
Causality: Cs₂CO₃ is specifically chosen over weaker bases (like K₂HPO₄) to ensure complete deprotonation of the carboxylic acid, which is an absolute prerequisite for its subsequent SET oxidation by the excited Ir(III) species.
- **Substrate Addition:** Add the phenyl sulfonyl BCB and 1.0 mL of anhydrous DMF.
- **Degassing:** Sparge the heterogeneous mixture with Argon for 10 minutes.
- **Irradiation:** Irradiate the vial with a 440–450 nm Blue LED at room temperature (with fan cooling) for 12 hours.
- **Workup:** Dilute the reaction mixture with ethyl acetate (10 mL) and wash with saturated aqueous LiCl (3 × 5 mL) to remove the DMF. Dry the organic layer over Na₂SO₄, concentrate, and purify via silica gel chromatography.

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Sources

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